

2,3-Naphtho-15-crown-5 cation binding affinity

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Compound of Interest

Compound Name: 2,3-Naphtho-15-crown-5

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An In-depth Technical Guide on the Cation Binding Affinity of **2,3-Naphtho-15-crown-5**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Crown ethers are a class of macrocyclic polyethers that have demonstrated a remarkable ability to selectively bind cations. This selectivity is primarily governed by the compatibility between the cation's ionic radius and the crown ether's cavity size.[1] **2,3-Naphtho-15-crown-5**, a derivative of 15-crown-5, possesses a rigid naphthyl group that influences its conformation and binding characteristics. This technical guide provides a comprehensive overview of the cation binding affinity of **2,3-Naphtho-15-crown-5**, presenting quantitative data, detailed experimental protocols, and visualizations of the underlying processes to serve as a valuable resource for researchers in chemistry and drug development.

Cation Binding Affinity: Quantitative Data

The interaction between a cation and **2,3-Naphtho-15-crown-5** is a host-guest complexation reaction. The strength of this interaction is quantified by thermodynamic parameters such as the association constant (K_a) or its logarithm ($\log K$), Gibbs free energy change (ΔG°), enthalpy change (ΔH°), and entropy change (ΔS°).

Experimentally Determined Thermodynamic Data for Alkaline Earth Cations

A microcalorimetric study has provided precise thermodynamic data for the complexation of **2,3-Naphtho-15-crown-5** with several alkaline earth metal cations in an aqueous solution at 298.15 K.[2] The formation of a 1:1 complex was observed, and the thermodynamic parameters were determined.[2]

Cation	Ionic Radius (Å)	Stability			
		Constant (β_1) (x 10 ³ dm ³ /mol)	ΔH_1° (kJ/mol)	T ΔS_1° (kJ/mol)	ΔG_1° (kJ/mol)
Mg ²⁺	0.66	0.151 ± 0.038	-0.286 ± 0.082	16.29	-16.58
Ca ²⁺	0.99	1.131 ± 0.125	-8.528 ± 0.289	9.07	-17.60
Sr ²⁺	1.12	0.817 ± 0.119	-13.064 ± 0.499	4.19	-17.25
Ba ²⁺	1.34	0.327 ± 0.052	-17.513 ± 0.916	-0.32	-17.19

Data sourced from a microcalorimetric study on the host-guest complexation of naphtho-15-crown-5 with four ions of alkaline earth metal.[2]

The data reveals that the complex with Ca²⁺ is the most stable, which is attributed to the optimal match between the cation size and the crown ether's cavity, along with electrostatic interactions.[2] The complexation process transitions from being entropy-driven for Mg²⁺ to enthalpy-driven for the larger cations.[2]

Theoretical Insights into Cation Selectivity

Density Functional Theory (DFT) has been employed to investigate the interaction of **2,3-Naphtho-15-crown-5** with a broader range of cations, including alkali and transition metals.[3][4] While these are theoretical calculations, they provide valuable insights into the potential selectivity of this crown ether. The studies analyze the contributions of different metal cations to the nonlinear optical (NLO) responses upon complexation.[3][4] The varied interactions with different cations suggest the potential for developing selective cation detectors.[3][4]

Experimental Protocols

The determination of cation binding affinity for crown ethers can be accomplished through various analytical techniques. Below are detailed protocols for key experimental methods.

Isothermal Titration Calorimetry (ITC)

ITC directly measures the heat released or absorbed during a binding event, allowing for the determination of the binding constant (K_a), enthalpy change (ΔH°), and stoichiometry (n) in a single experiment. From these values, the Gibbs free energy (ΔG°) and entropy change (ΔS°) can be calculated.

Experimental Protocol for **2,3-Naphtho-15-crown-5** and Alkaline Earth Cations[2]

- Materials and Solution Preparation:
 - **2,3-Naphtho-15-crown-5** (Naph 15C5) is synthesized and purified.
 - Analytical grade metal chlorides (e.g., $MgCl_2$, $CaCl_2$, $SrCl_2$, $BaCl_2$) are baked to ensure they are anhydrous.
 - All solutions are prepared using double-distilled water.
 - A dilute solution of Naph 15C5 (e.g., 5.00×10^{-4} mol/dm³) is placed in the sample cell of the calorimeter.
 - A more concentrated solution of the metal chloride (e.g., 0.100 mol/dm³) is loaded into the injection syringe.
- Instrumentation and Measurement:
 - An isothermal titration microcalorimeter is used for the measurements.
 - The experiment is performed at a constant temperature, for instance, 298.15 ± 0.01 K.[2]
 - The metal chloride solution is injected in small aliquots (e.g., 10.00 μ l) into the Naph 15C5 solution with constant stirring (e.g., 50 rpm).[2]

- The time interval between injections should be sufficient for the signal to return to the baseline.
- Control experiments are conducted by titrating the metal chloride solution into pure water and water into the Naph 15C5 solution to determine the heats of dilution.
- Data Analysis:
 - The heat of reaction for each injection is determined by integrating the peaks in the thermogram.
 - The heats of dilution are subtracted from the experimental heats.
 - The corrected data is then fitted to a suitable binding model (e.g., a one-site binding model) using specialized software to obtain the thermodynamic parameters (β_1 , ΔH_1°).

UV-Visible (UV-Vis) Spectrophotometry

UV-Vis titration is a widely used method to study complexation when the chromophore of the host molecule (in this case, the naphthyl group) exhibits a change in its electronic absorption spectrum upon cation binding.

Generalized Protocol:

- Solution Preparation:
 - Prepare a stock solution of **2,3-Naphtho-15-crown-5** in a suitable solvent (e.g., acetonitrile, methanol).
 - Prepare a stock solution of the cation salt (e.g., perchlorate or chloride salts) at a much higher concentration in the same solvent.
- Titration Procedure:
 - A fixed concentration of the crown ether solution is placed in a quartz cuvette.
 - The initial UV-Vis spectrum is recorded.

- Small aliquots of the concentrated cation solution are incrementally added to the cuvette.
- After each addition, the solution is thoroughly mixed, and the UV-Vis spectrum is recorded.
- Data Analysis:
 - The changes in absorbance at a specific wavelength where the change is most significant are monitored.
 - The collected data (absorbance vs. cation concentration) is then fitted to a binding isotherm (e.g., 1:1 binding model) using non-linear regression analysis to calculate the stability constant ($\log K$).

Fluorescence Spectroscopy

If the crown ether or its complex is fluorescent, changes in fluorescence intensity or emission wavelength upon cation binding can be used to determine the binding affinity. The naphthyl group in **2,3-Naphtho-15-crown-5** provides an intrinsic fluorophore.

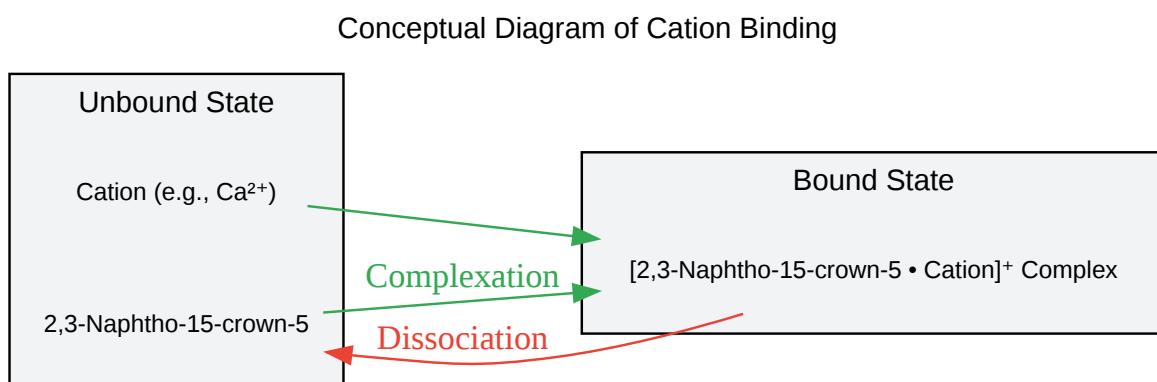
Generalized Protocol:

- Solution Preparation:
 - Prepare a dilute stock solution of **2,3-Naphtho-15-crown-5** in an appropriate solvent.
 - Prepare a concentrated stock solution of the cation salt in the same solvent.
- Titration Procedure:
 - Place a known volume and concentration of the crown ether solution in a fluorescence cuvette.
 - Record the initial fluorescence emission spectrum at a fixed excitation wavelength.
 - Add successive small aliquots of the cation solution to the cuvette.
 - After each addition, mix the solution and record the fluorescence spectrum.
- Data Analysis:

- Monitor the change in fluorescence intensity at the emission maximum.
- Plot the change in fluorescence intensity as a function of the cation concentration.
- Fit the resulting titration curve to a suitable binding model to determine the stability constant.

Visualizations

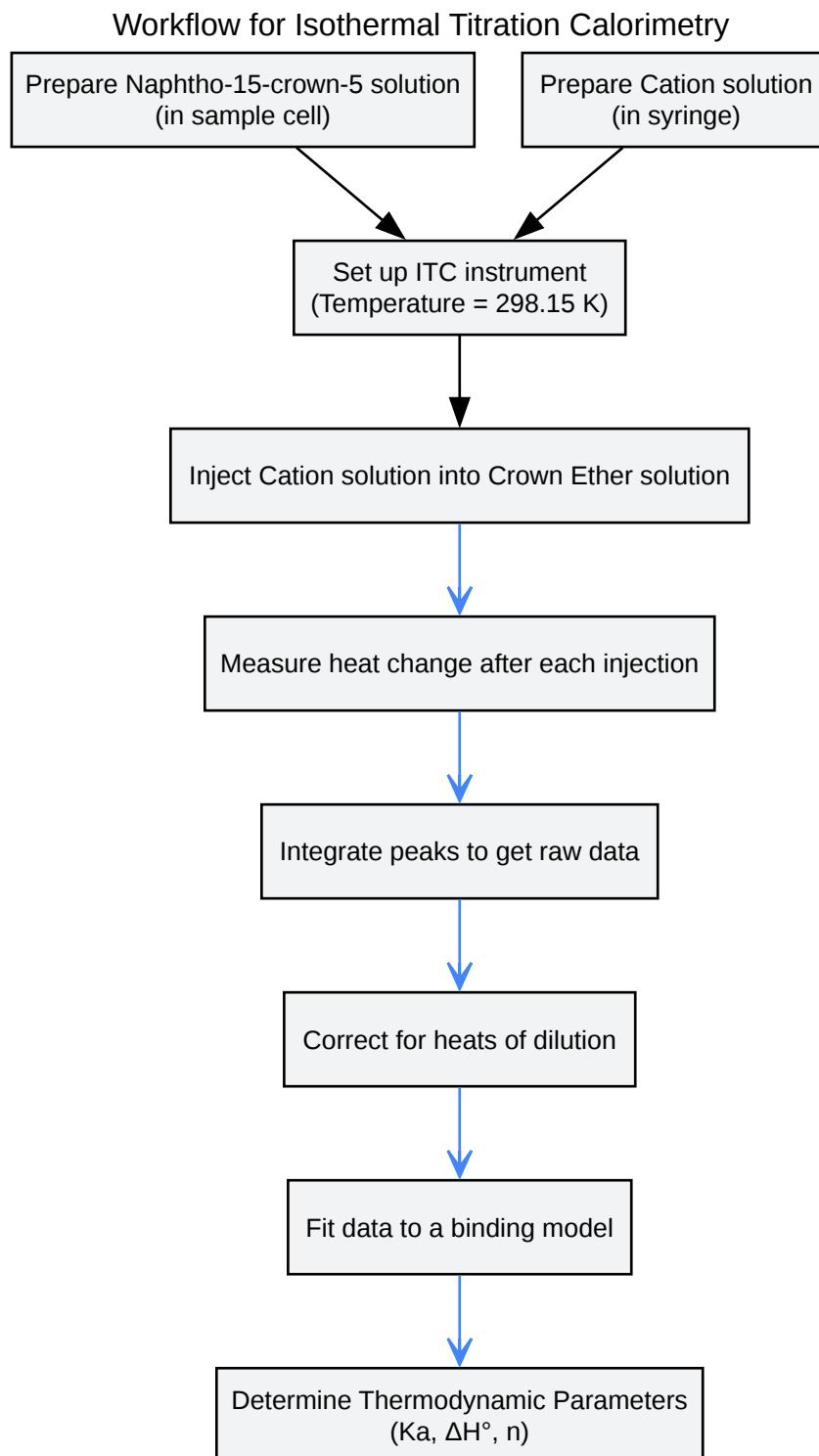
Conceptual Diagram of Cation Binding



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Caption: Host-guest complexation of **2,3-Naphtho-15-crown-5** with a cation.

Experimental Workflow for Isothermal Titration Calorimetry (ITC)

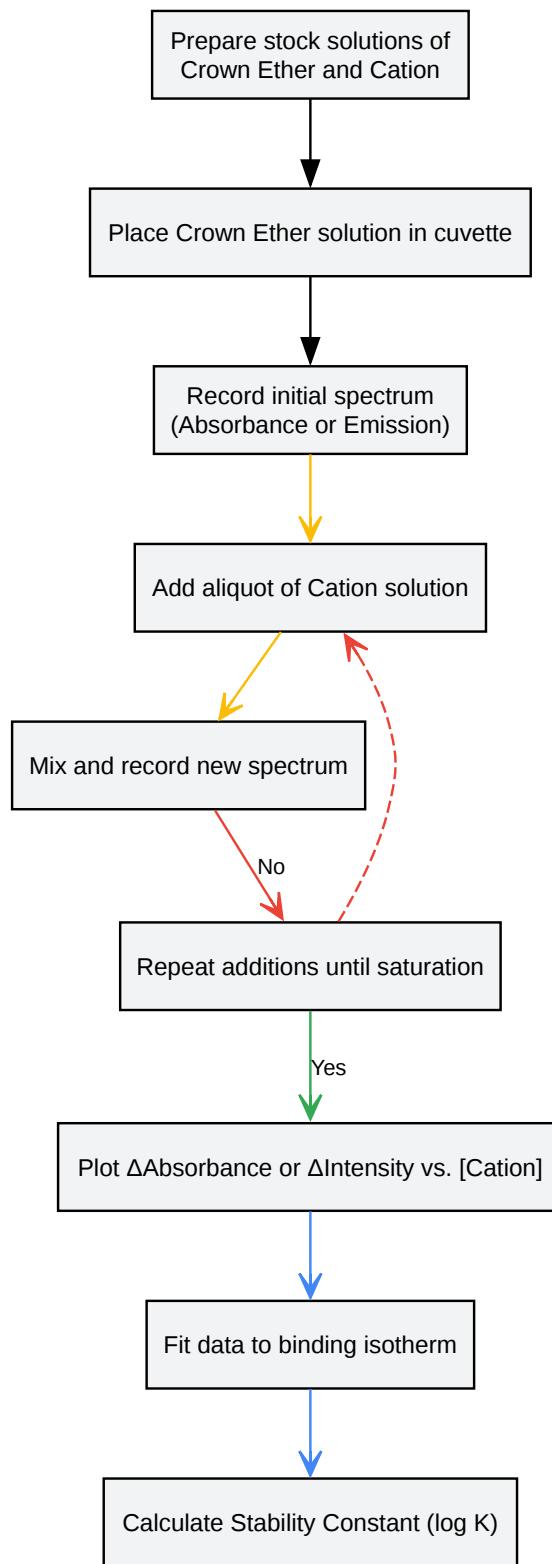


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Caption: Step-by-step workflow for ITC experiments.

Experimental Workflow for UV-Vis/Fluorescence Titration

Workflow for UV-Vis/Fluorescence Titration



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Caption: Generalized workflow for spectroscopic titrations.

Conclusion

2,3-Naphtho-15-crown-5 exhibits selective binding towards cations, with a notable affinity for calcium ions among the alkaline earth metals. The rigid naphthyl group influences its complexation behavior, making it a subject of interest for the development of cation sensors and separation agents. This guide provides a foundational understanding of its binding properties, supported by quantitative data and detailed experimental methodologies. Further research, particularly to obtain a comprehensive experimental dataset for alkali metal cations, would provide a more complete picture of the binding capabilities of this versatile molecule.

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